

Decatromicin B: A Technical Overview of its Antibacterial Spectrum

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Compound of Interest

Compound Name: *Decatromicin B*

Cat. No.: *B15561274*

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Decatromicin B is a potent antibiotic metabolite isolated from the bacterium *Actinomadura* sp. [1][2]. This document provides a concise technical guide to its known antibacterial activity, with a focus on quantitative data and experimental context. While research on **Decatromicin B** is not extensive, existing data indicates significant potential, particularly against challenging Gram-positive pathogens.

Antibacterial Spectrum: Quantitative Analysis

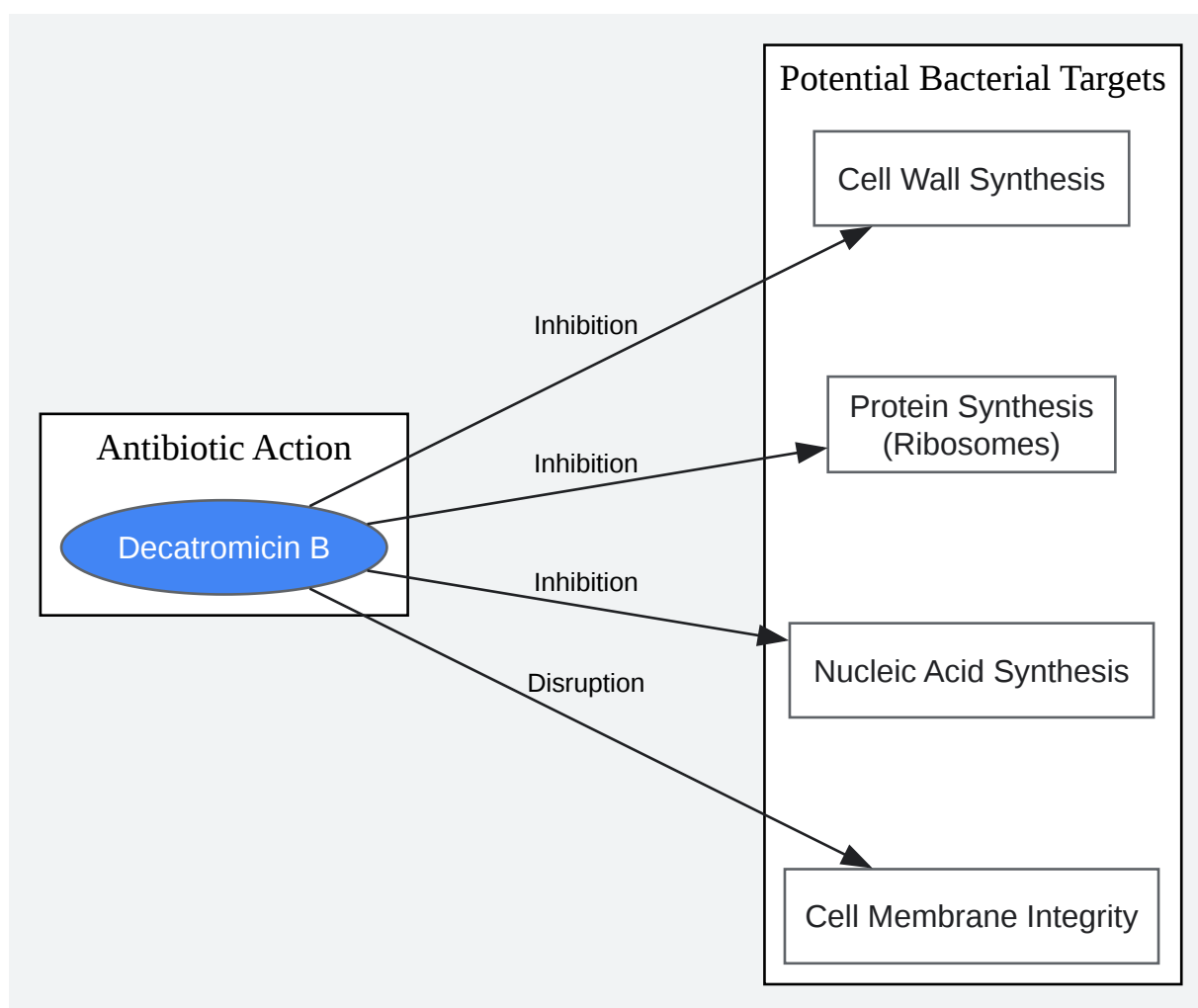
Decatromicin B has demonstrated potent inhibitory activity against a range of Gram-positive bacteria.[3] Its efficacy is particularly noteworthy against methicillin-resistant *Staphylococcus aureus* (MRSA), a significant threat in clinical settings.[4][5] The available Minimum Inhibitory Concentration (MIC) data is summarized in the table below.

Bacterial Strain	Type	Minimum Inhibitory Concentration (MIC) (µg/mL)
Staphylococcus aureus (various strains)	Gram-positive	0.39 - 0.78[1]
Staphylococcus aureus (MRSA, two strains)	Gram-positive	0.39 and 0.78[1]
Micrococcus luteus	Gram-positive	0.78[1]
Bacillus subtilis	Gram-positive	0.78[1]
Corynebacterium bovis	Gram-positive	6.25[1]

It is important to note that **Decatromicin B** has also been reported to exhibit activity against Gram-negative bacteria, although specific quantitative data is not readily available in the reviewed literature.[3]

Mechanism of Action

The precise mechanism of action for **Decatromicin B** has not been fully elucidated, a fact attributed to the compound's limited availability for extensive research.[2][6] However, understanding the common mechanisms of antibacterial agents provides a framework for potential modes of action.



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Caption: Potential mechanisms of action for antibacterial agents.

Experimental Protocols: Minimum Inhibitory Concentration (MIC) Determination

While specific experimental protocols for **Decatromicin B** are not detailed in the available literature, a standard method for determining the MIC of an antibiotic is the broth microdilution assay. This widely accepted technique provides a quantitative measure of a compound's antibacterial potency.

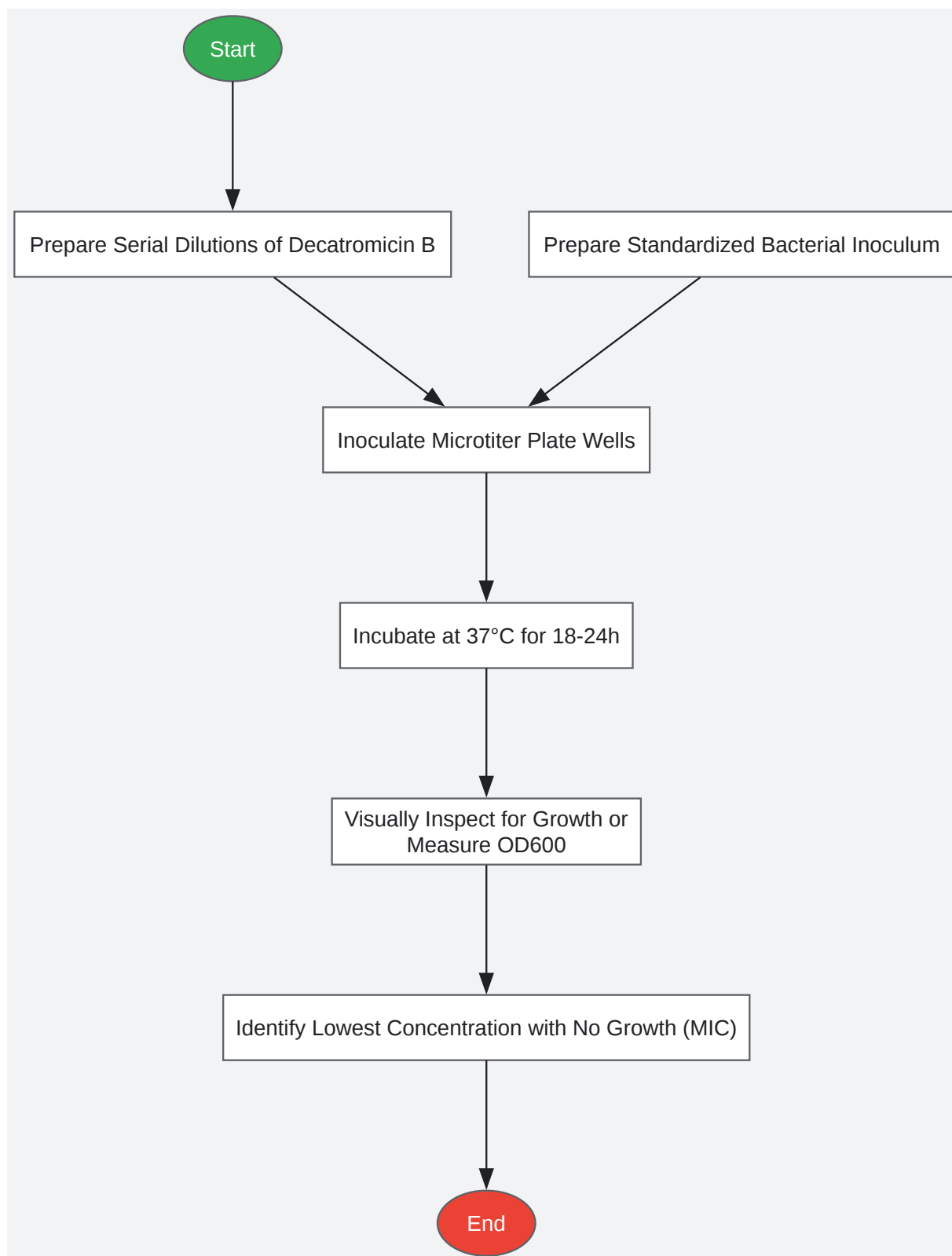
Objective: To determine the lowest concentration of an antimicrobial agent that prevents visible growth of a microorganism.

Materials:

- Test compound (e.g., **Decatromicin B**)
- Bacterial culture in logarithmic growth phase
- Sterile 96-well microtiter plates
- Appropriate sterile broth medium (e.g., Mueller-Hinton Broth)
- Pipettes and sterile tips
- Incubator
- Microplate reader (optional, for quantitative analysis)

Methodology:

- **Serial Dilution of the Antimicrobial Agent:** A two-fold serial dilution of the test compound is prepared directly in the wells of a 96-well plate. This creates a gradient of decreasing antibiotic concentrations.
- **Inoculum Preparation:** A standardized inoculum of the test bacterium is prepared and diluted to a final concentration of approximately 5×10^5 colony-forming units (CFU)/mL.
- **Inoculation:** Each well containing the diluted antimicrobial agent is inoculated with the bacterial suspension. Control wells containing only the growth medium and bacteria (positive control) and only the medium (negative control) are also included.
- **Incubation:** The microtiter plate is incubated under appropriate conditions for the test organism (typically 18-24 hours at 37°C).
- **Data Analysis:** The MIC is determined as the lowest concentration of the antimicrobial agent in which there is no visible growth of the bacterium. This can be assessed visually or by measuring the optical density at 600 nm (OD600) using a microplate reader.



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Caption: Workflow for MIC determination by broth microdilution.

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